

Computational modeling of chlorinated alkene reactivity

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Compound of Interest

Compound Name: *2,3,3-Trichloroprop-2-en-1-amine hydrochloride*
CAS No.: *10274-29-0*
Cat. No.: *B1445946*

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Application Note: Computational Assessment of Chlorinated Alkene Metabolic Activation & Toxicity

Executive Summary

Chlorinated alkenes represent a unique challenge in drug development and environmental toxicology. Their metabolic stability and toxicity are governed largely by the electronic character of the alkene double bond, which dictates susceptibility to Cytochrome P450 (CYP450)-mediated epoxidation. The resulting chloro-epoxides are potent electrophiles capable of alkylating DNA and proteins (e.g., N7-guanine adducts), leading to mutagenicity or mechanism-based inactivation (MBI) of enzymes.

This guide provides a high-fidelity computational protocol to:

- Screen chlorinated alkene moieties for intrinsic reactivity using Frontier Molecular Orbital (FMO) theory.
- Model the transition state (TS) of metabolic epoxidation to predict clearance rates.

- Quantify the alkylating potential of the resulting metabolites.

Theoretical Framework & Method Selection

The "Dispersion" Imperative

Chlorine atoms are large, polarizable, and electron-withdrawing (-I effect) but electron-donating by resonance (+M effect). Standard DFT functionals (e.g., B3LYP) often fail to capture the non-covalent interactions (dispersion forces) critical for accurate halogen modeling.

- Recommendation: Use dispersion-corrected functionals (e.g., B97X-D, M06-2X) or add Grimme's dispersion corrections (-D3(BJ)) to standard hybrids.

Basis Set Selection

Pople basis sets (e.g., 6-31G*) are often insufficient for describing the diffuse electron density of chlorine.

- Recommendation: def2-TZVP (Triple-Zeta Valence Polarized) is the gold standard for chlorinated hydrocarbons, providing a balance of accuracy and cost.

Solvation Models

Reactions occur within the lipophilic active site of CYP450 or the aqueous cytosol.

- Recommendation: Use SMD (Solvation Model based on Density).
 - CYP Active Site: Dielectric constant ()
4.0 (Generic protein environment).
 - Cytosol/Screening:
= 78.4 (Water).

Application Note 1: Reactivity Profiling via FMO Theory

Before expensive TS calculations, screen candidates using Global Reactivity Descriptors derived from HOMO/LUMO energies.

Causality: The HOMO energy correlates with the alkene's ability to donate electrons to the high-valent iron-oxo species (Compound I) of CYP450. The LUMO energy indicates susceptibility to nucleophilic attack (e.g., by glutathione).

Quantitative Descriptors Table:

Descriptor	Formula	Interpretation	Target for Metabolic Stability
Chemical Potential ()		Tendency of electrons to escape.	Lower (more negative) = More Stable.
Chemical Hardness ()		Resistance to charge transfer.	Higher = Less Reactive (Harder).
Electrophilicity Index ()		Global electrophilic power.	Lower = Less likely to bind DNA/Protein.

Protocol: Transition State Modeling of Epoxidation

This protocol models the rate-limiting step of metabolic activation: the oxygen transfer from the CYP450 Compound I (Cpd I) to the chlorinated alkene.

Model System: A truncated heme model (Iron-Porphyrin-Thiolate) is computationally efficient and accurate for barrier estimation.

Step-by-Step Workflow

Step 1: Geometry Optimization of Reactants

- Input: 3D structure of the chlorinated alkene and the Cpd I model (Fe(IV)=O porphyrin cation radical, doublet or quartet state).
- Keywords (Gaussian equivalent): # opt freq wB97XD/def2TZVP scrf=(smd,solvent=chlorobenzene)
 - Note: Chlorobenzene () mimics the protein interior better than water.

Step 2: Relaxed Potential Energy Surface (PES) Scan

- Objective: Locate the approximate Transition State (TS).
- Action: Scan the bond distance between the Fe=O oxygen and the least substituted C of the alkene.
- Range: 3.5 Å
1.5 Å in 0.1 Å steps.
- Observation: Look for the energy maximum along this coordinate.

Step 3: Transition State Optimization (Berny Algorithm)

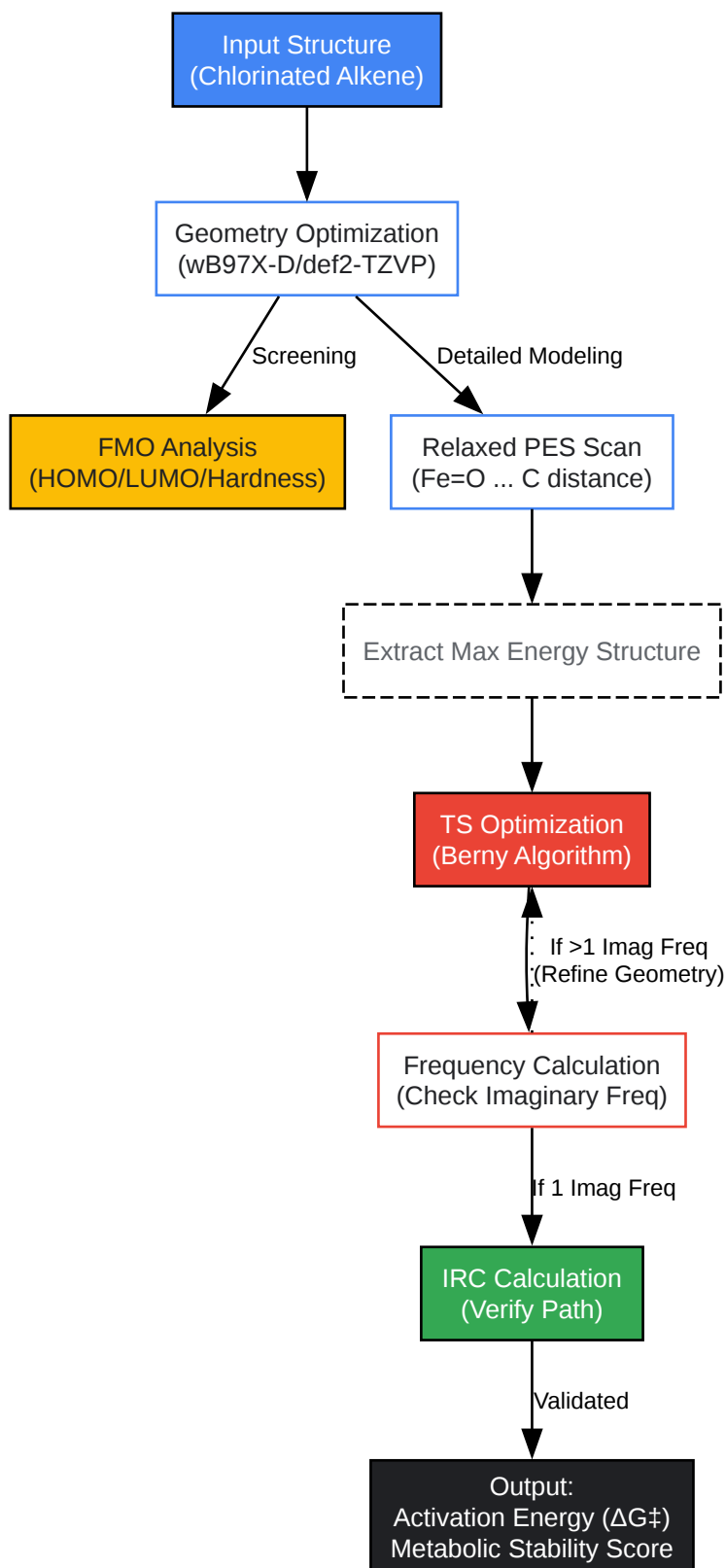
- Input: The geometry corresponding to the peak of the PES scan.
- Keywords: # opt=(ts, calcfc, noeigentest) freq wB97XD/def2TZVP
- Validation:
 - Frequency Check: One and only one imaginary frequency (negative eigenvalue).
 - Visual Check: The vibration vector must correspond to the C-O bond formation.

Step 4: Intrinsic Reaction Coordinate (IRC)

- Objective: Prove the TS connects the correct Reactant and Product (Epoxide).

- Keywords: # irc=(calcfc, maxpoints=20) wB97XD/def2TZVP

Visualization: Computational Workflow



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Figure 1: Decision-tree workflow for computational assessment of chlorinated alkene reactivity, moving from rapid FMO screening to rigorous Transition State modeling.

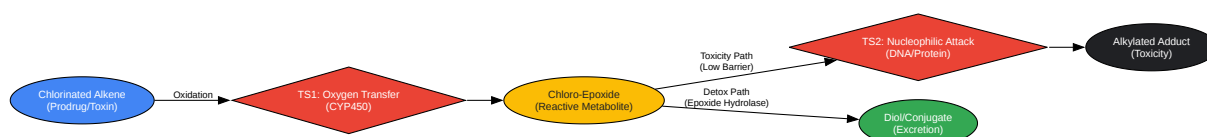
Application Note 2: Toxicity Prediction (Epoxide Ring Opening)

The metabolic product (chloro-epoxide) is the primary toxicophore. Its toxicity is proportional to the ease of ring opening by nucleophiles (DNA bases).

Protocol:

- Reactants: Optimized Chloro-epoxide + Model Nucleophile (e.g., Guanine or Ammonia).
- TS Search: Search for the
backside attack of the nucleophile on the epoxide carbons.
- Analysis: Calculate the Activation Barrier (
).
 - kcal/mol: High Alkylation Potential (Genotoxic Risk).
 - kcal/mol: Lower Risk (Likely detoxified by Epoxide Hydrolase before damage).

Visualization: Metabolic Activation Pathway



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Figure 2: Mechanistic pathway illustrating the bifurcation between detoxification and toxicity. Computational modeling targets the barriers of TS1 (Metabolic Clearance) and TS2 (Toxicity).

References

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